

# Personal protective equipment for handling (+)-JNJ-37654032

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## Compound of Interest

Compound Name: (+)-JNJ-37654032

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## Essential Safety Protocols for Handling (+)-JNJ-37654032

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for the handling of **(+)-JNJ-37654032**, a potent, orally active selective androgen receptor modulator (SARM) intended for research use only.<sup>[1][2][3]</sup> Given the absence of a specific Safety Data Sheet (SDS), this guidance is based on best practices for handling potent pharmaceutical compounds in a laboratory setting.

## Compound Information

Identifier	Value
IUPAC Name	1H-Benzimidazole-2-methanol, 5,6-dichloro-alpha-ethenyl-alpha-(trifluoromethyl)-, (+)-[1]
CAS Number	944919-15-7[1]
Molecular Formula	C11H7Cl2F3N2O[1]
Molecular Weight	311.09 g/mol [1]
Description	A nonsteroidal androgen receptor (AR) ligand with mixed agonist and antagonist activity.[1][4] It is being investigated for its potential in treating muscle-wasting diseases.[2][4]
Physical Form	Typically a powder.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory operations is necessary to determine the appropriate level of PPE.[5] The following table outlines the minimum recommended PPE for handling **(+)-JNJ-37654032**.

Protection Type	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Safety Goggles and Face Shield	Goggles should provide a tight seal around the eyes to protect against splashes.[6] A face shield should be worn over safety goggles when there is a significant risk of splashing or aerosol generation.[6][7] All eye and face protection must meet ANSI Z87.1 standards.[6][8]
Hand Protection	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves for incidental contact.[9] For prolonged contact or when handling larger quantities, consider wearing a more robust glove, such as neoprene or Silver Shield gloves, underneath the outer nitrile glove.[9] Gloves should be inspected for any signs of degradation before use and changed immediately upon contamination.[8]
Body Protection	Disposable Gown over a Lab Coat	A disposable, fluid-resistant gown should be worn over a standard laboratory coat to provide an additional layer of protection.[10] Lab coats should be buttoned and fit properly to cover as much skin as possible.[8]
Respiratory Protection	N95 Respirator or Higher	When handling the powder outside of a containment

system (e.g., weighing), a NIOSH-approved N95 respirator is the minimum requirement to prevent inhalation of airborne particles. For procedures with a higher risk of aerosolization, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), may be necessary.<sup>[7][10]</sup>

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Foot Protection

Closed-toe Shoes

Shoes should fully cover the feet to protect against spills and falling objects.<sup>[7]</sup>

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## Operational Plan: Handling and Weighing

Due to its potency, **(+)-JNJ-37654032** should be handled in a manner that minimizes exposure. Engineering controls are the primary means of protection, supplemented by PPE.

Engineering Controls:

- Containment: All handling of the solid compound, especially weighing and reconstituting, should be performed in a containment system such as a chemical fume hood, a glove box, or a ventilated balance enclosure.<sup>[10][11]</sup>
- Ventilation: Ensure adequate ventilation in all areas where the compound is handled to minimize the concentration of any airborne particles.<sup>[10]</sup>

Step-by-Step Handling Protocol:

- Preparation: Before handling the compound, ensure all necessary PPE is donned correctly. Prepare the work area by lining it with absorbent, disposable bench paper.
- Weighing:
  - Perform all weighing operations within a ventilated enclosure.

- Use dedicated spatulas and weighing papers.
- Handle the compound gently to avoid generating dust.
- Reconstitution:
  - If preparing a stock solution, add the solvent to the vial containing the compound slowly to avoid splashing.
  - Cap the vial securely before mixing.
- Post-Handling:
  - Wipe down the work surface and any equipment used with an appropriate deactivating solution (if known) or a suitable solvent (e.g., 70% ethanol), followed by water.
  - Dispose of all contaminated materials as hazardous waste.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan

All waste generated from handling **(+)-JNJ-37654032** must be treated as hazardous chemical waste.

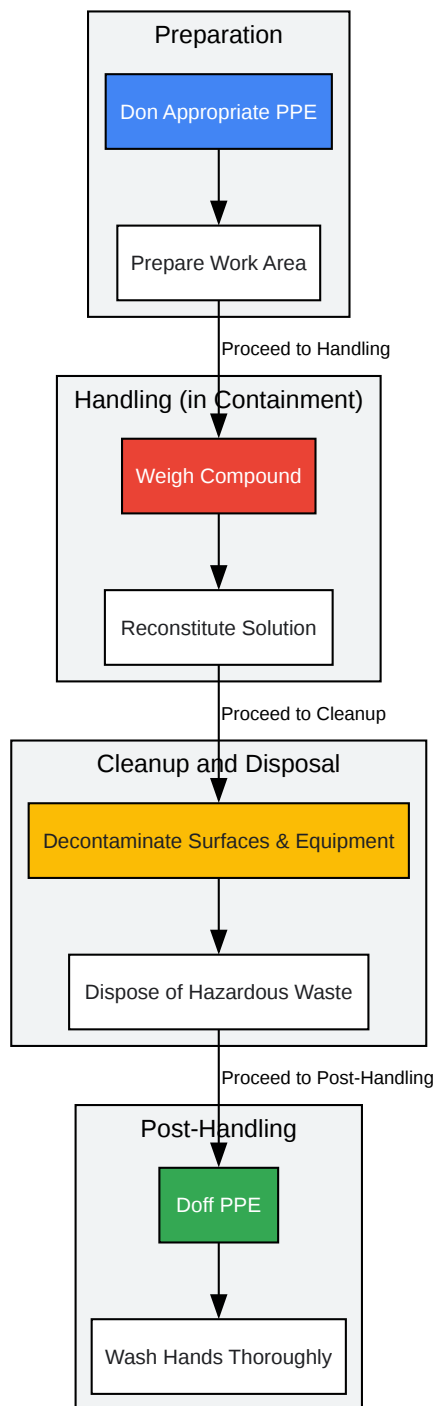
Waste Type	Disposal Procedure
Solid Waste	Contaminated gloves, gowns, bench paper, weighing papers, and any unused compound should be collected in a clearly labeled, sealed hazardous waste container.
Liquid Waste	Unused solutions and solvent rinses should be collected in a sealed, properly labeled hazardous waste container. Do not pour down the drain.
Sharps	Contaminated needles, syringes, and other sharps must be disposed of in a designated sharps container for hazardous chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous waste.

## Visual Workflow for Handling (+)-JNJ-37654032

The following diagram illustrates the key steps and decision points for the safe handling of (+)-JNJ-37654032.

## Workflow for Safe Handling of (+)-JNJ-37654032

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Caption: A flowchart outlining the procedural steps for the safe handling of **(+)-JNJ-37654032**.

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- To cite this document: BenchChem. [Personal protective equipment for handling (+)-JNJ-37654032]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673014#personal-protective-equipment-for-handling-jnj-37654032\]](https://www.benchchem.com/product/b1673014#personal-protective-equipment-for-handling-jnj-37654032)

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